

"molecular weight and formula of C.I. 30026"

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Compound of Interest

Compound Name: *Direct black 166*

Cat. No.: *B13793532*

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Unidentified Substance: C.I. 30026

A comprehensive search for the chemical identity, molecular weight, and formula of the substance designated by Colour Index (C.I.) number 30026 has yielded no definitive results. This designation does not correspond to a readily identifiable chemical compound in publicly available chemical databases and scientific literature.

Extensive queries aimed at elucidating the chemical structure, CAS number, or alternative names for C.I. 30026 have been unsuccessful. Consequently, it is not possible to provide the requested in-depth technical guide, including molecular weight, chemical formula, experimental protocols, or signaling pathway diagrams.

The absence of information suggests several possibilities:

- **Obsolete or Uncommon Designation:** The C.I. number may be outdated or represent a dye that is no longer in common use or production, and its documentation is not widely digitized.
- **Proprietary Information:** The designation could belong to a proprietary mixture or a substance where the chemical identity is not publicly disclosed.
- **Data Entry Error:** There is a possibility of a typographical error in the Colour Index number itself.

Without a confirmed chemical identity, any attempt to provide the detailed technical information and visualizations as requested would be speculative and lack the scientific accuracy required for the target audience of researchers and drug development professionals. Further

investigation would require access to specialized, proprietary databases or historical archives of the Colour Index.

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